

# Adjusting Lymphoscan protocol for previously operated lymphatic basins

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# Technical Support Center: Lymphoscan Protocols

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing **Lymphoscan**, particularly when adjusting protocols for previously operated lymphatic basins.

# Frequently Asked Questions (FAQs)

Q1: What are the primary challenges when performing lymphoscintigraphy in a lymphatic basin that has undergone previous surgery?

Previous surgery, such as an axillary lymph node dissection (ALND) or a prior sentinel lymph node biopsy (SLNB), can significantly alter the lymphatic drainage pathways.[1][2] The primary challenges include:

- Altered or Interrupted Lymphatic Flow: Scar tissue from surgery can block or reroute lymphatic channels, leading to unpredictable drainage patterns.
- Lower Sentinel Lymph Node (SLN) Identification Rate: The success rate of finding a sentinel node is generally lower in patients with a history of extensive axillary surgery.[1][2]
- Appearance of Alternative Drainage Pathways: Lymphatic fluid may drain to unexpected locations, such as contralateral (opposite side) axillary nodes, internal mammary nodes, or



other regional basins.[1]

Q2: How should the radiotracer injection technique be modified for a previously operated lymphatic basin?

While there is considerable institutional variation, some general principles apply.[3] For previously operated basins, consider the following modifications:

- Injection Site: Administer the radiotracer intradermally around the lesion or biopsy cavity.[3] A
  combination of deep and superficial injections may be beneficial, especially in breast cancer
  cases.[3]
- Massage: Gently massaging the injection area can help improve the distribution of the radiotracer.[3]
- Dual Tracer Technique: The use of a dual tracer technique, combining a radiocolloid (like Technetium-99m sulfur colloid) with a blue dye (like isosulfan blue), is often recommended to maximize the chances of identifying an SLN.[1][4]

Q3: What are the expected success rates for sentinel lymph node identification in a reoperative setting?

The success rate of repeat SLNB is influenced by the extent of the previous surgery.

Previous Surgery Type	Successful SLN Identification Rate	Reference
Previous Sentinel Lymph Node Biopsy (SLNB)	77.5%	[1]
Previous Axillary Lymph Node Dissection (ALND)	55%	[1]
Limited Axillary Surgery (<9 nodes removed)	83%	[2]
Overall Re-operation	69%	[2]



Q4: Are there alternative tracers that can be used if standard radiocolloids are not effective in a previously operated field?

Yes, several alternative tracers are being investigated and used, which may offer advantages in complex cases:

- Indocyanine Green (ICG): A fluorescent dye that is injected and visualized using a near-infrared camera.[5][6] It can provide real-time visual mapping of lymphatic channels.
- Magnetic Tracers (e.g., SPIOs): Superparamagnetic iron oxide nanoparticles are injected and then detected using a handheld magnetometer.[6] This method avoids radiation.
- Axillary Reverse Mapping (ARM): This technique involves injecting a tracer (blue dye or ICG)
  into the arm to identify and preserve the lymphatic drainage of the arm during axillary
  surgery, with the goal of reducing lymphedema.[5][7]

Q5: How should the imaging protocol be adjusted for these cases?

Given the potential for altered drainage, the imaging protocol should be more comprehensive:

- Wider Field of View: The field of view should be expanded to include unexpected drainage basins, such as the contralateral axilla, internal mammary chain, and supraclavicular regions.
- Dynamic and Delayed Imaging: Sequential or continuous imaging for 30 to 60 minutes after injection is crucial to track the flow of the radiotracer.[3] Delayed imaging may also be necessary if a sentinel node is not immediately visualized.[8]
- SPECT/CT Imaging: In complex cases, Single Photon Emission Computed Tomography combined with Computed Tomography (SPECT/CT) can provide a three-dimensional map of the lymphatic drainage, which can be invaluable for surgical planning.

## **Experimental Protocols**

Protocol: Lymphoscintigraphy for a Previously Operated Axillary Basin

1. Patient Preparation:

## Troubleshooting & Optimization





- Obtain a detailed history of all previous surgeries, particularly the extent of any axillary dissection.[3]
- Inquire about any prior allergic reactions to radiopharmaceuticals or dyes.[3]
- Ensure all quality control measures for the gamma camera have been performed.[3]
- 2. Radiotracer Preparation and Injection:
- Radiotracer: Technetium-99m (99mTc) sulfur colloid is commonly used.[3] The activity typically ranges from 0.1 to 1.0 mCi, adjusted based on the planned timing of surgery.[3]
- Injection:
- For cutaneous lesions, inject the radiotracer intradermally around the lesion using a finegauge needle.[3]
- For breast cancer, peritumoral, intradermal, or subareolar injections can be used.[3] A multiinjection technique may be beneficial.
- Gently massage the injection site to promote lymphatic uptake.[3]

#### 3. Imaging:

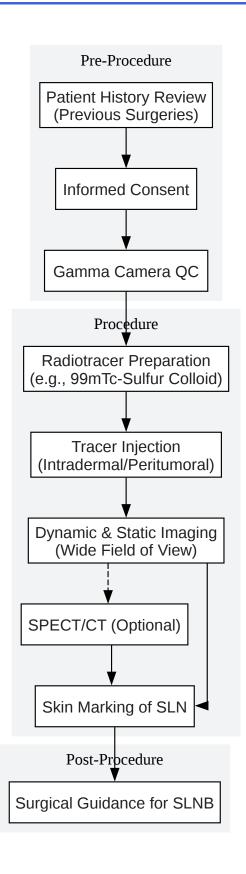
- Dynamic Imaging: Begin sequential or continuous imaging immediately after injection for 30-60 minutes.[3]
- Field of View: Include the primary lymphatic basin and potential alternative drainage sites (e.g., contralateral axilla, internal mammary nodes).
- Static Imaging: Obtain anterior and lateral static images. Oblique views may also be useful. [3]
- Delayed Imaging: If no sentinel node is identified, delayed imaging at 2-4 hours, and sometimes up to 24 hours, may be performed.[8]
- SPECT/CT (Optional): If drainage is ambiguous, consider SPECT/CT for anatomical localization of identified nodes.

#### 4. Skin Marking:

 Once a sentinel lymph node is identified on the images, its location is marked on the patient's skin to guide the surgeon.

### **Visualizations**

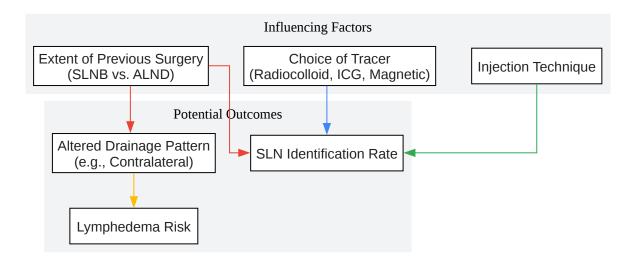




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Caption: Experimental workflow for Lymphoscan in a previously operated basin.





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Caption: Factors influencing outcomes of **Lymphoscan** in previously operated basins.

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